

Technical Guide: Spectroscopic Data for **trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate**

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Compound of Interest

trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate

Compound Name:

Cat. No.: B12298148

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This guide provides an in-depth analysis of the expected spectroscopic data for **trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate**. The interpretation is based on foundational principles of spectroscopic analysis and comparative data from structurally analogous compounds. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the characterization of this and similar molecules.

Introduction

trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate is a disubstituted cyclohexane derivative. Its structure combines a rigid alicyclic core with flexible benzyloxy and methyl ester functional groups. The trans stereochemistry, where the two substituents are on opposite sides of the cyclohexane ring, dictates a preferred diequatorial conformation to minimize steric hindrance, which significantly influences its spectroscopic properties. Accurate spectroscopic analysis is crucial for confirming its identity, purity, and conformation, which are critical parameters in synthetic chemistry and drug development.

Molecular Structure and Conformation

The key to interpreting the spectra of **trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate** lies in understanding its three-dimensional structure. The cyclohexane ring predominantly adopts a chair conformation. In the trans isomer, both the benzyloxy and methyl carboxylate groups can occupy equatorial positions, leading to a thermodynamically stable conformer. This diequatorial arrangement minimizes 1,3-diaxial interactions and is the basis for the predicted spectral data.

Caption: Key ^1H - ^{13}C NMR correlations for structural assignment.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Experimental Protocol:

- **Sample Preparation:** The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr), as a KBr pellet, or in a solution using a suitable solvent that does not have interfering absorptions in the regions of interest (e.g., CCl_4).
- **Data Acquisition:** The spectrum is typically recorded over the range of $4000\text{--}400\text{ cm}^{-1}$.

Key IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3030-3080	Medium	C-H stretch	Aromatic
2850-2950	Strong	C-H stretch	Cyclohexane
1735	Strong	C=O stretch	Ester
1600, 1495, 1450	Medium-Weak	C=C stretch	Aromatic Ring
1100-1250	Strong	C-O stretch	Ester and Ether

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in structural elucidation.

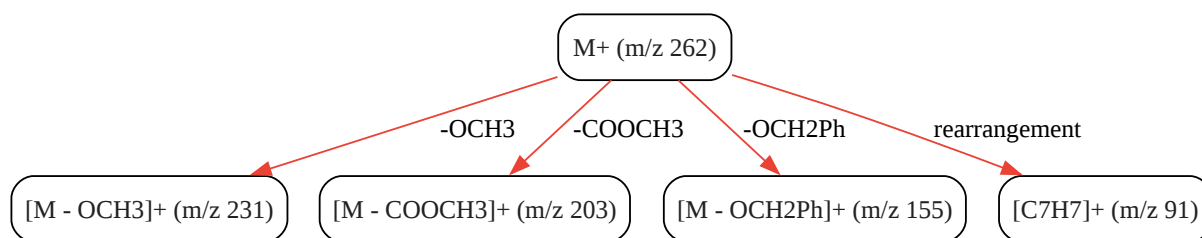
Experimental Protocol:

- Ionization: Electron Impact (EI) is a common method for this type of molecule. Electrospray Ionization (ESI) can also be used, which would likely show the protonated molecule $[M+H]^+$ or adducts like $[M+Na]^+$.
- Analysis: The ions are separated based on their mass-to-charge ratio (m/z).

Predicted Fragmentation Pattern (EI):

The molecular ion (M^+) is expected at $m/z = 262$. Key fragmentation pathways would involve:

- Loss of the benzyloxy group: Cleavage of the C4-O bond to give a fragment at $m/z = 155$.
- Formation of the benzyl cation: Cleavage of the O-CH₂ bond to generate the stable benzyl cation at $m/z = 91$ (a very common and often base peak for benzyl-containing compounds).
- Loss of the methoxy group: From the ester, leading to a fragment at $m/z = 231$.
- Loss of the methyl ester group: Cleavage of the C1-C(O) bond to give a fragment at $m/z = 203$.
- Retro-Diels-Alder type fragmentation of the cyclohexane ring is also possible. [1]



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Caption: Predicted major fragmentation pathways in EI-MS.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the characterization of **trans-Methyl 4-(benzyloxy)cyclohexanecarboxylate**. The predicted data, derived from established principles and comparative analysis, offers a reliable reference for researchers. The interplay of ^1H NMR, ^{13}C NMR, IR, and MS techniques allows for unambiguous confirmation of the structure, stereochemistry, and purity of this compound, which is essential for its application in research and development.

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